

An In-Depth Technical Guide to TCO-PNB Ester for Amine Modification

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Compound of Interest

Compound Name: (2E)-TCO-PNB ester

Cat. No.: B15602034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key features, applications, and methodologies associated with the use of trans-cyclooctene-p-nitrophenyl (TCO-PNB) ester for the modification of primary and secondary amines. TCO-PNB ester is a heterobifunctional crosslinker that plays a crucial role in the field of bioconjugation, particularly in the construction of antibody-drug conjugates (ADCs), targeted drug delivery systems, and advanced molecular probes.

Core Features of TCO-PNB Ester

TCO-PNB ester is a chemical reagent comprised of two key functional moieties: a trans-cyclooctene (TCO) group and a p-nitrophenyl (PNB) ester. This unique combination allows for a two-step conjugation strategy. Initially, the amine-reactive PNB ester facilitates the attachment of the TCO group to a molecule of interest. Subsequently, the TCO group can undergo a highly efficient and selective bioorthogonal reaction with a tetrazine-functionalized molecule.

Key Attributes:

- Amine Reactivity:** The PNB ester selectively reacts with primary and secondary amines to form stable amide bonds.^[1]
- Bioorthogonal TCO Moiety:** The TCO group is a key component for "click chemistry," specifically the inverse-electron-demand Diels-Alder cycloaddition (IEDDA) with tetrazines.

This reaction is known for its rapid kinetics and high specificity, proceeding readily in complex biological environments without interfering with native biochemical processes.

- **Heterobifunctionality:** The presence of two distinct reactive groups enables the sequential and controlled conjugation of different molecules.
- **Organic Solvent Compatibility:** TCO-PNB ester is well-suited for reactions in organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), which is a critical consideration for water-insoluble compounds.[2]

A notable characteristic of TCO-PNB ester is its limited efficacy for labeling proteins in aqueous buffers, where poor labeling efficiency has been reported.[2] Therefore, its primary application lies in the modification of small molecules, peptides, and other amine-containing substrates in non-aqueous environments.

Physicochemical and Stability Data

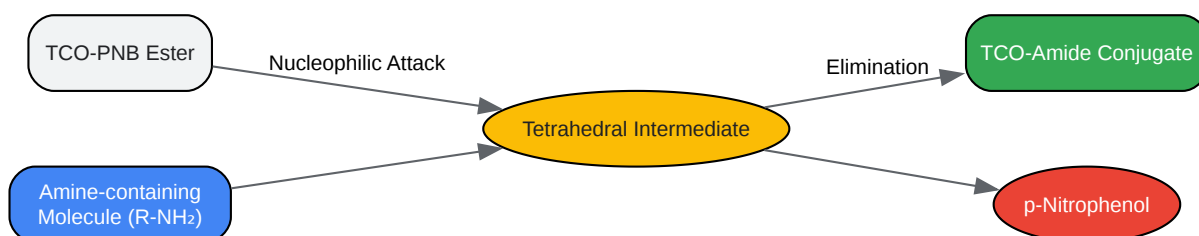
For reliable and reproducible experimental outcomes, understanding the physical and chemical properties of TCO-PNB ester is essential.

Property	Value
Molecular Formula	C ₁₅ H ₁₇ NO ₅
Molecular Weight	291.30 g/mol
Appearance	White to slightly grey solid
Purity	≥95% (typically determined by HPLC)
Solubility	Soluble in DMSO, DMF, Dichloromethane (DCM), THF, and Chloroform.[2]
Storage Conditions	Store at -20°C, desiccated and protected from light.[3]

The TCO group has a finite half-life and can isomerize to the less reactive cis-cyclooctene (CCO) form; therefore, long-term storage is not recommended.[3]

Reaction Mechanism and Experimental Workflow

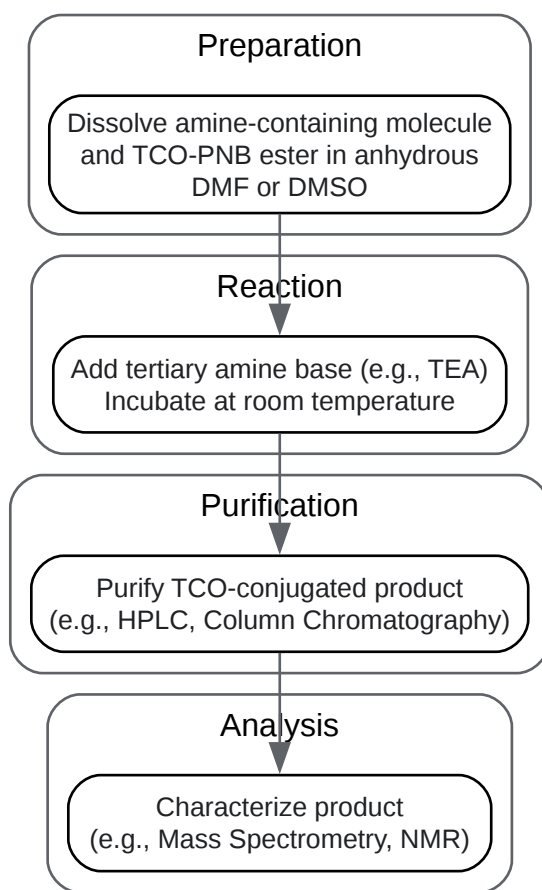
The modification of an amine-containing molecule with TCO-PNB ester proceeds through a nucleophilic acyl substitution reaction. The lone pair of electrons on the amine nitrogen attacks the electrophilic carbonyl carbon of the PNB ester, leading to the formation of a stable amide bond and the release of p-nitrophenol as a byproduct.



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Figure 1: Reaction mechanism of TCO-PNB ester with a primary amine.

The general workflow for amine modification using TCO-PNB ester in an organic solvent involves dissolving the reactants, allowing the reaction to proceed, and subsequent purification of the TCO-conjugated product.



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Figure 2: General experimental workflow for amine modification.

Experimental Protocols

The following protocols provide a starting point for the modification of amine-containing small molecules and peptides in organic solvents. Optimization of reactant concentrations, reaction time, and temperature may be necessary for specific applications.

Materials

- Amine-containing molecule of interest
- TCO-PNB Ester
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

- Tertiary amine base (e.g., Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA))
- Purification supplies (e.g., HPLC system, silica gel for column chromatography)

Protocol for Small Molecule Modification in an Organic Solvent

- Preparation of Reactants:
 - Dissolve the amine-containing small molecule in anhydrous DMF or DMSO to a final concentration of 10-50 mM.
 - In a separate vial, prepare a stock solution of TCO-PNB ester in anhydrous DMF or DMSO at a concentration of 50-100 mM.
- Reaction Setup:
 - To the solution of the amine-containing molecule, add 1.1 to 1.5 molar equivalents of the TCO-PNB ester stock solution.
 - Add 2-3 molar equivalents of a tertiary amine base, such as triethylamine, to the reaction mixture. The base acts as a catalyst and neutralizes the p-nitrophenol byproduct.
- Reaction Conditions:
 - Stir the reaction mixture at room temperature (20-25°C) for 2-12 hours.
 - Monitor the reaction progress by an appropriate method, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Purification:
 - Upon completion, the reaction mixture can be purified by standard methods for small molecule purification.
 - Silica Gel Chromatography: The crude reaction mixture can be directly loaded onto a silica gel column and eluted with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the TCO-conjugated product.

- Reverse-Phase HPLC: For more polar molecules, purification by reverse-phase HPLC using a C18 column with a water/acetonitrile gradient containing 0.1% trifluoroacetic acid (TFA) is often effective.
- Characterization:
 - Confirm the identity and purity of the final TCO-conjugated product by mass spectrometry and/or NMR spectroscopy.

Quantitative Data and Reactivity Comparison

While specific kinetic data for the reaction of TCO-PNB ester with primary amines in organic solvents is not extensively published, the reactivity of p-nitrophenyl esters is generally considered to be lower than that of N-hydroxysuccinimide (NHS) esters in aqueous solutions. However, in aprotic organic solvents like DMF and DMSO, the reactivity of PNB esters is enhanced, especially in the presence of a tertiary amine base.

Parameter	TCO-PNB Ester	TCO-NHS Ester
Primary Application	Amine modification in organic solvents.	Amine modification, primarily in aqueous buffers.
Reactivity in Aqueous Buffer	Low, not recommended for protein labeling.[2]	High, commonly used for protein and antibody labeling.
Stability in Organic Solvent	Generally stable for reactions.	Can be less stable, susceptible to hydrolysis from trace amounts of water.
Byproduct	p-Nitrophenol	N-hydroxysuccinimide

The choice between TCO-PNB ester and TCO-NHS ester will largely depend on the solubility of the amine-containing molecule and the desired reaction conditions. For substrates that are insoluble in aqueous buffers, TCO-PNB ester in an organic solvent is the preferred reagent.

Applications in Research and Drug Development

The ability to introduce a TCO moiety onto a molecule of interest via a stable amide bond opens up a wide range of applications in various scientific disciplines.

- **Antibody-Drug Conjugates (ADCs):** TCO-PNB ester can be used to attach a TCO group to a small molecule drug. This TCO-functionalized drug can then be conjugated to a tetrazine-modified antibody to create a site-specific ADC.
- **Targeted Drug Delivery:** Bioactive molecules functionalized with TCO can be targeted to specific cells or tissues by co-administering a tetrazine-labeled targeting ligand, such as an antibody or aptamer.
- **Fluorescent Probes and Imaging Agents:** Small molecule fluorescent dyes or imaging agents containing a primary amine can be modified with TCO-PNB ester. These TCO-labeled probes can then be used for in vitro and in vivo imaging applications through ligation with a tetrazine-modified targeting molecule.
- **Proteomics and Chemical Biology:** TCO-PNB ester allows for the introduction of a bioorthogonal handle onto peptides and other small biomolecules for subsequent analysis of molecular interactions and cellular pathways.

In conclusion, TCO-PNB ester is a valuable tool for researchers and drug development professionals for the modification of amine-containing molecules, particularly in organic media. Its key features of amine reactivity and the incorporation of a bioorthogonal TCO handle enable a wide array of applications in bioconjugation and the development of targeted therapeutics and diagnostics. Careful consideration of the reaction conditions, especially the choice of solvent and the use of a base catalyst, is crucial for achieving high modification efficiency.

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